

Technical Guide: Physicochemical Characterization of Ethyl 2-amino-5-substituted Benzoates

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Ethyl 2-amino-5-isopropoxybenzoate*

Cat. No.: *B7866071*

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For the attention of: Researchers, Scientists, and Drug Development Professionals

Preamble: An exhaustive search for experimental data on the physical characteristics of **Ethyl 2-amino-5-isopropoxybenzoate** (CAS No. 80074-91-3) did not yield specific results. Publicly available scientific literature and chemical databases lack detailed experimental values and protocols for this particular compound.

This guide, therefore, presents a summary of the available data for structurally similar and commercially available analogs: Ethyl 2-amino-5-methylbenzoate and Ethyl 2-amino-5-methoxybenzoate. The methodologies and logical workflows presented herein are based on standard analytical chemistry principles and can be adapted for the characterization of **Ethyl 2-amino-5-isopropoxybenzoate**, should a sample become available.

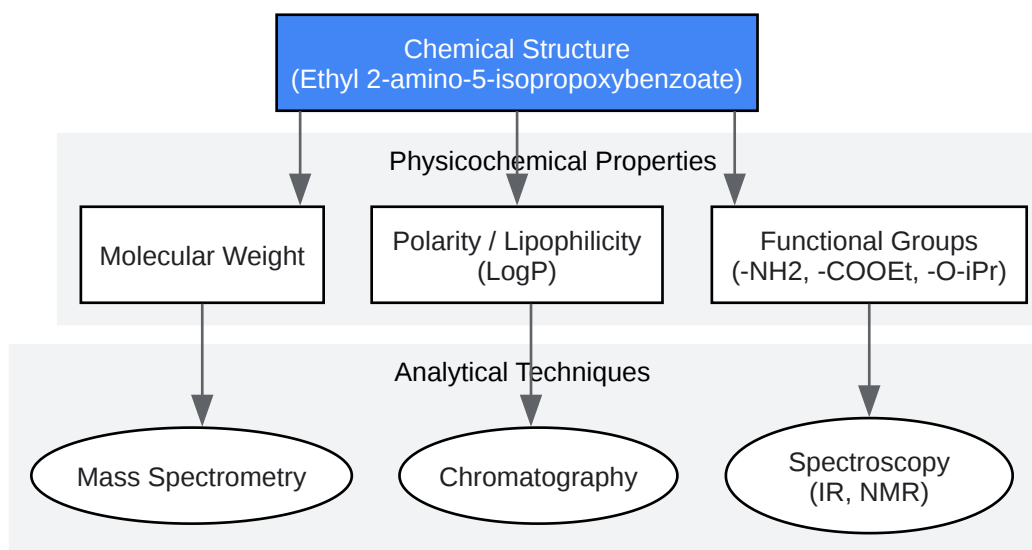
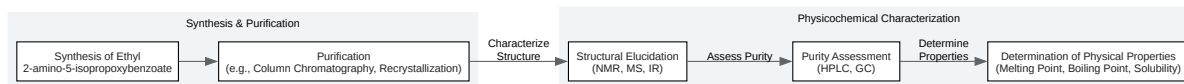
Comparative Physicochemical Data of Related Compounds

To provide a frame of reference, the following table summarizes key physical and computed properties of Ethyl 2-amino-5-methylbenzoate and Ethyl 2-amino-5-methoxybenzoate. These values have been aggregated from various chemical databases.

Property	Ethyl 2-amino-5-methylbenzoate	Ethyl 2-amino-5-methoxybenzoate
CAS Number	58677-05-7	64018-98-0
Molecular Formula	C ₁₀ H ₁₃ NO ₂	C ₁₀ H ₁₃ NO ₃
Molecular Weight	179.22 g/mol	195.21 g/mol
Melting Point	Data not available	Data not available
Boiling Point	Data not available	Data not available
Computed XLogP3	2.9	Not Available

Hypothetical Experimental Workflow for Characterization

The following diagram outlines a standard workflow for the physicochemical characterization of a novel or uncharacterized compound like **Ethyl 2-amino-5-isopropoxybenzoate**. This represents a logical sequence of experiments to determine its fundamental properties.



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Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com